

# Application Notes and Protocols for Heliosit® Orthodontic with Metal Brackets

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## Compound of Interest

Compound Name: *Heliosit*

Cat. No.: *B12652425*

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These application notes provide a comprehensive, step-by-step guide for the use of **Heliosit®** Orthodontic, a light-cured, single-component bonding material, with metal brackets. The following protocols are intended for research and development applications and are based on manufacturer's instructions and published scientific literature.

## Material Properties and Composition

**Heliosit®** Orthodontic is a highly translucent luting composite designed for bonding orthodontic brackets. Its composition is optimized for controlled application and effective light polymerization.

Table 1: Composition of **Heliosit®** Orthodontic<sup>[1][2]</sup>

Component	Percentage (by weight)	Function
Monomer Matrix		
Urethane Dimethacrylate (UDMA)	~85%	Provides a strong, cross-linked polymer network.
Bisphenol A-glycidyl Methacrylate (Bis-GMA)	Contributes to the material's viscosity and mechanical properties.	
Decandiol Dimethacrylate	A co-monomer that enhances polymer network properties.	
Filler		
Highly Dispersed Silicon Dioxide	~14%	Reinforces the composite and controls handling characteristics.
Additives		
Catalysts and Stabilizers	~1%	Initiates polymerization upon light exposure and ensures shelf-life.

Table 2: Physical and Mechanical Properties of **Heliosit®** Orthodontic

Property	Value
Flexural Strength	80 MPa[3]
Bond Strength to Etched Enamel (Metal Brackets)	12 MPa[3]
Bond Strength to Etched Enamel (Ceramic Brackets)	10 MPa[3]

## Experimental Protocols

The following protocols detail the necessary steps for bonding metal brackets using **Heliosit®** Orthodontic in a laboratory setting.

## Enamel Surface Preparation

Proper preparation of the enamel surface is critical to achieving a strong and durable bond.

### Protocol 2.1.1: Enamel Cleaning and Etching

- **Cleaning:** Thoroughly clean the enamel surface with a slurry of pumice and water using a prophyl cup.
- **Rinsing:** Rinse the surface with a stream of water for 10-15 seconds.
- **Isolation:** Isolate the tooth from saliva contamination using cotton rolls or a rubber dam.
- **Drying:** Dry the enamel surface with oil-free compressed air.
- **Etching:** Apply a 37% phosphoric acid etching gel (e.g., Total Etch) to the enamel surface where the bracket will be placed. The etching time should be 30 to 60 seconds.<sup>[1][2]</sup> For heavily fluoridated enamel, a longer etching time may be necessary.<sup>[1][2]</sup>
- **Rinsing:** Thoroughly rinse the etched surface with water for at least 15 seconds to remove the etching gel completely.
- **Drying:** Dry the etched enamel surface with oil-free compressed air until it appears chalky-white.<sup>[1][2]</sup> Avoid desiccation of the tooth.
- **Contamination Prevention:** If the etched surface becomes contaminated with saliva, re-etch for 30 seconds, rinse, and dry as described above.<sup>[1]</sup>

## Metal Bracket Preparation

The preparation of the metal bracket surface is crucial for achieving a strong mechanical and chemical bond with the adhesive. The manufacturer of **Heliosit®** Orthodontic recommends pre-treating metal surfaces according to the bracket manufacturer's directions.<sup>[1][4]</sup> The following are general protocols based on scientific literature for enhancing bond strength.

#### Protocol 2.2.1: Sandblasting (Air Abrasion)

- Abrasive Agent: Use 50 µm aluminum oxide particles.
- Procedure: Sandblast the bonding base of the metal bracket at a pressure of 2-3 bar (30-45 psi).
- Duration and Distance: Apply the abrasive stream for approximately 3-5 seconds from a distance of about 10 mm.
- Cleaning: After sandblasting, thoroughly rinse the bracket with water and dry it with oil-free air to remove any residual abrasive particles.

#### Protocol 2.2.2: Application of a Metal Primer

- Selection: Choose a metal primer compatible with composite resins. These primers typically contain adhesive monomers that promote a chemical bond to the metal surface.
- Application: Following the manufacturer's instructions for the specific primer, apply a thin layer to the sandblasted and cleaned bracket base.
- Drying: Gently air-dry the primer according to the manufacturer's recommendations to evaporate the solvent.

## Application of Heliosit® Orthodontic and Light Curing

#### Protocol 2.3.1: Adhesive Application and Bracket Placement

- Dispensing: Dispense a sufficient amount of **Heliosit®** Orthodontic from the syringe onto the prepared base of the metal bracket.
- Placement: Position the bracket on the prepared enamel surface.
- Positioning: Adjust the bracket to its final desired position. The material's consistency allows for ample working time.[3]
- Excess Removal: Gently remove any excess adhesive from around the bracket base with a microbrush or a suitable instrument before light curing.

### Protocol 2.3.2: Light Curing

The polymerization of **Heliosit®** Orthodontic is initiated by exposure to light in the blue wavelength range (400-500 nm). Both LED and Halogen curing lights can be used.

Table 3: Recommended Light Curing Parameters

Light Source	Curing Time (per side)	Light Intensity	Notes
Halogen	20 seconds[1][2]	Standard Output	Cure from both the mesial and distal aspects of the bracket.
LED	10-20 seconds	>1000 mW/cm <sup>2</sup>	Higher intensity lights may allow for shorter curing times. Refer to the curing light manufacturer's instructions.

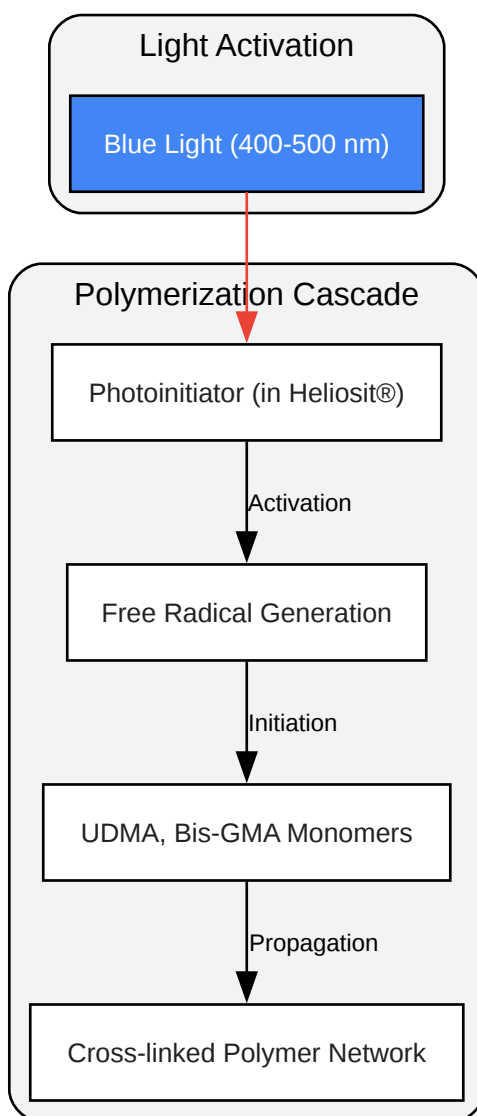
#### Curing Procedure:

- Position the tip of the light guide as close as possible to the adhesive without touching the bracket.
- Cure the adhesive from two different aspects (e.g., mesial and distal, or occlusal and gingival) for the recommended time for each side. This ensures complete polymerization of the adhesive under the opaque metal bracket.

## Visualized Workflows and Signaling Pathways

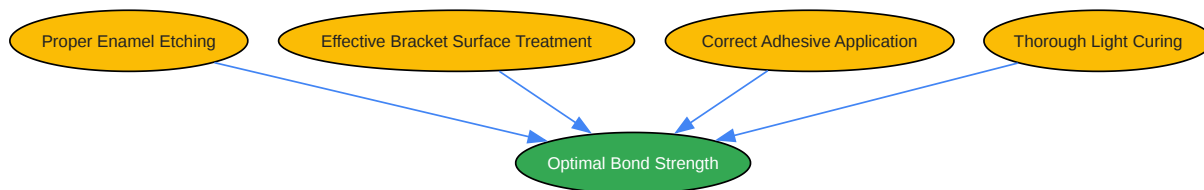
The following diagrams illustrate the key processes involved in the application of **Heliosit®** Orthodontic with metal brackets.

Caption: Experimental workflow for bonding metal brackets with **Heliosit®** Orthodontic.



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Caption: Simplified signaling pathway of light-induced polymerization of **Heliosit®**.



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Caption: Key factors influencing the bond strength of **Heliosit®** Orthodontic.

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## References

- 1. indiamart.com [indiamart.com]
- 2. ivodent.hu [ivodent.hu]
- 3. ivodent.hu [ivodent.hu]
- 4. dentalcompare.com [dentalcompare.com]
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